

Using (3S)-3-fluorooxan-4-one as a chiral building block

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Compound of Interest

Compound Name: (3S)-3-fluorooxan-4-one

Cat. No.: B8217433

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An Application Note and Protocol Guide for the Utilization of **(3S)-3-Fluorooxan-4-one** in Rational Drug Design

Executive Summary & Scientific Rationale

The integration of fluorine into saturated aliphatic heterocycles has fundamentally shifted the paradigm of modern medicinal chemistry. **(3S)-3-Fluorooxan-4-one** (also known as (3S)-3-fluorotetrahydro-4H-pyran-4-one) serves as a premium chiral building block for synthesizing complex, three-dimensional drug scaffolds. The tetrahydropyran (THP) ring is a well-established bioisostere for piperidines and cyclohexanes, frequently utilized to mitigate basicity or improve aqueous solubility.

By introducing a single fluorine atom at the C3 position with defined (S)-stereochemistry, drug developers can harness several critical advantages:

- **Metabolic Shielding:** The highly electronegative fluorine atom withdraws electron density from the adjacent carbon framework, significantly increasing the oxidative stability of the ring against Cytochrome P450 enzymes [1].

- **Conformational Locking:** Fluorine exerts profound stereoelectronic effects. The dipole-dipole repulsion between the C-F bond and the adjacent ring oxygen, combined with hyperconjugation effects, restricts the THP ring to a highly preferred chair conformation. This rigidification minimizes the entropic penalty upon binding to a target protein.
- **Lipophilicity Modulation:** Unlike bulkier halogens, fluorine minimally impacts the van der Waals volume but significantly lowers the pKa of downstream functionalized amines, optimizing the overall LogD for improved blood-brain barrier (BBB) penetration.

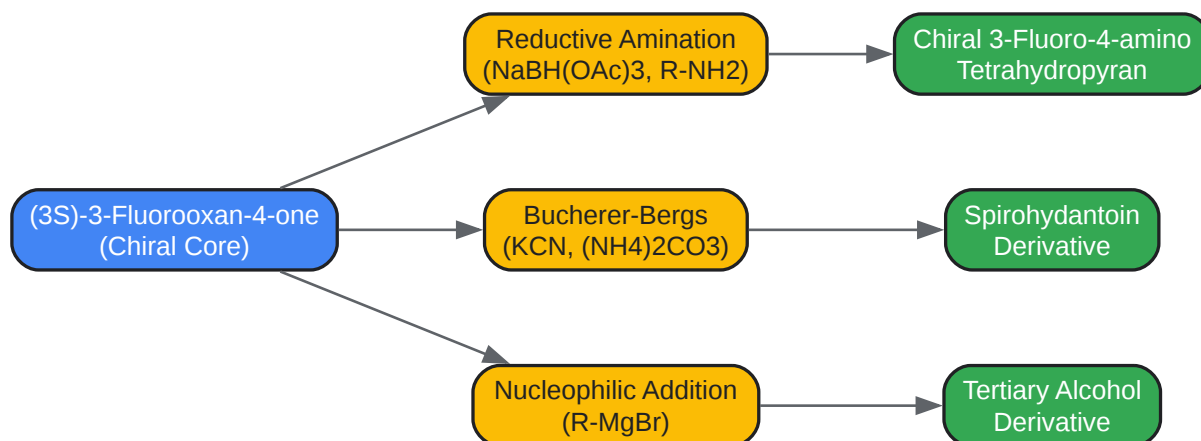
Physicochemical & Structural Profiling

To effectively utilize this building block, understanding its baseline physicochemical parameters is essential. The table below summarizes the key data for **(3S)-3-fluorooxan-4-one**.

Property	Value
IUPAC Name	(3S)-3-fluorooxan-4-one
CAS Registry Number	1266339-08-5 (Enantiomer) / 624734-19-6 (Racemate)
Molecular Formula	C ₅ H ₇ FO ₂
Molecular Weight	118.11 g/mol
Exact Mass	118.0430 Da
Topological Polar Surface Area (TPSA)	26.3 Å ²
Hydrogen Bond Acceptors / Donors	3 / 0
Rotatable Bonds	0

Strategic Synthetic Workflows

The C4 ketone of **(3S)-3-fluorooxan-4-one** acts as a versatile synthetic lynchpin. It is primarily subjected to nucleophilic additions, reductive aminations, and spirocyclizations. The pre-existing (3S) stereocenter dictates the trajectory of incoming nucleophiles, allowing for highly diastereoselective transformations.



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Figure 1: Divergent synthetic pathways utilizing **(3S)-3-fluorooxan-4-one**.

Detailed Experimental Protocols

Protocol A: Diastereoselective Reductive Amination

This protocol converts the C4 ketone into a chiral amine, a motif heavily featured in LRRK2 inhibitors [1] and 5-HT6 receptor ligands [2].

Mechanistic Causality: Sodium triacetoxyborohydride (NaBH(OAc)₃) is specifically selected over sodium borohydride (NaBH₄) because its electron-withdrawing acetate groups render the hydride less nucleophilic. This prevents the premature reduction of the ketone, allowing the primary amine to first condense into an iminium ion. The (3S) fluorine atom sterically and electronically directs the hydride attack, typically favoring the formation of the trans-diastereomer via an axial attack on the preferred chair conformer.

Step-by-Step Methodology:

- **Preparation:** Charge a flame-dried, argon-purged round-bottom flask with **(3S)-3-fluorooxan-4-one** (1.0 eq) and the desired primary amine (1.1 eq) in anhydrous 1,2-dichloroethane (DCE) (0.2 M concentration).

- **Iminium Formation:** Add glacial acetic acid (1.5 eq) dropwise to adjust the pH to ~5.0.
Rationale: Mildly acidic conditions are required to protonate the intermediate hemiaminal, facilitating water elimination to form the reactive iminium ion. Stir at ambient temperature for 2 hours.
- **Reduction:** Portion-wise, add $\text{NaBH}(\text{OAc})_3$ (1.5 eq) to the reaction mixture. Stir for 12–16 hours at room temperature.
- **Validation & Monitoring:** Monitor the reaction via LC-MS. The disappearance of the ketone mass (m/z 118) and the appearance of the product mass validate complete conversion.
- **Workup:** Quench the reaction carefully with saturated aqueous NaHCO_3 until gas evolution ceases. Extract the aqueous layer with dichloromethane (DCM) (3×15 mL).
- **Isolation:** Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4 , and concentrate under reduced pressure. Purify the crude product via flash column chromatography (Silica gel, EtOAc/Hexanes gradient) to isolate the diastereomerically pure amine.

Protocol B: Bucherer-Bergs Spirohydantoin Synthesis

Spirocyclic frameworks are highly prized in drug discovery for their ability to project functional groups into three-dimensional space, thereby increasing target specificity and escaping "flatland" attrition [3].

Mechanistic Causality: The Bucherer-Bergs reaction utilizes potassium cyanide and ammonium carbonate. The initial step involves the formation of a cyanohydrin, followed by displacement with ammonia to form an aminonitrile. Carbon dioxide (from ammonium carbonate) then inserts to form the spirohydantoin ring. The reaction is thermodynamically controlled, ensuring that the most stable spiro-diastereomer is formed.

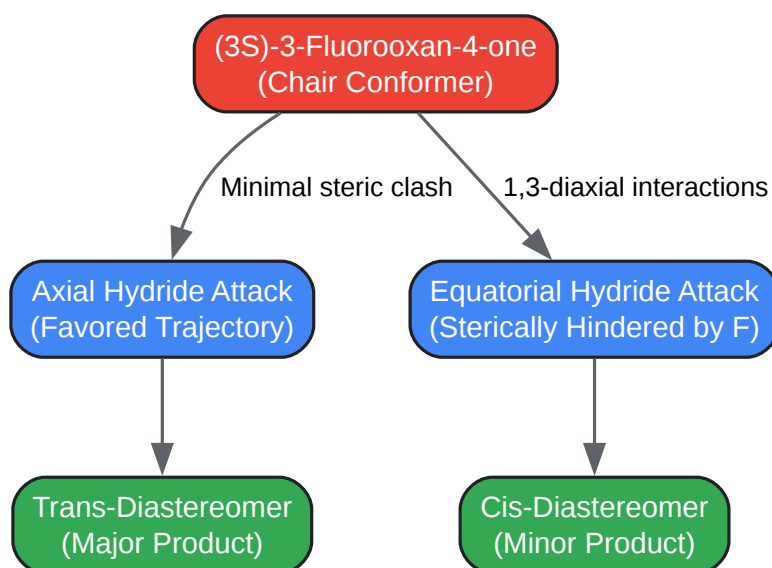
Step-by-Step Methodology:

- **Preparation:** In a heavy-walled sealed tube, dissolve **(3S)-3-fluorooxan-4-one** (1.0 eq) in a 1:1 mixture of ethanol and deionized water (0.5 M concentration).

- Reagent Addition: Add ammonium carbonate ($(\text{NH}_4)_2\text{CO}_3$) (3.0 eq) and potassium cyanide (KCN) (1.5 eq).
 - Critical Safety Note: KCN is highly toxic. This step must be performed in a well-ventilated fume hood. The basicity of ammonium carbonate prevents the evolution of lethal HCN gas.
- Cyclization: Seal the tube and heat the mixture to 60 °C for 24 hours. Rationale: Elevated temperatures are required to overcome the activation energy barrier of the CO_2 insertion and subsequent ring closure.
- Isolation: Cool the reaction vessel to 0 °C in an ice bath. The spirohydantoin product typically exhibits low solubility in cold aqueous ethanol and will precipitate.
- Purification: Filter the precipitate through a sintered glass funnel, wash with ice-cold water (2 × 10 mL) to remove residual cyanide salts, and dry under high vacuum to afford the pure (3S)-fluorospirohydantoin.

Stereochemical Control Logic

The presence of the fluorine atom at the C3 position is not merely for downstream biological activity; it actively participates in the synthetic stereocontrol.



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Figure 2: Stereoelectronic logic dictating the diastereoselective nucleophilic attack.

References

- C-linked isoquinoline amides as LRRK2 inhibitors, pharmaceutical compositions, and uses thereof. Google Patents (WO2023055679A1).
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